

Using 5-Chloro-1-methylpyridin-2-one as a pirfenidone analog intermediate

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Compound of Interest

Compound Name: 5-Chloro-1-methylpyridin-2-one

CAS No.: 4214-78-2

Cat. No.: B1611544

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Strategic Utilization of **5-Chloro-1-methylpyridin-2-one**: Synthesis, Functionalization, and Biological Profiling

Executive Summary

In the landscape of anti-fibrotic drug discovery, Pirfenidone (5-methyl-1-phenylpyridin-2-one) remains a cornerstone therapy for Idiopathic Pulmonary Fibrosis (IPF). However, its clinical efficacy is often limited by a short half-life (~2.4 hours) driven by rapid CYP450-mediated oxidation of the C5-methyl group to a carboxylic acid, which is rapidly excreted.

5-Chloro-1-methylpyridin-2-one (CAS: 4214-78-2) represents a critical scaffold in the "Next-Generation Pirfenidone" library. It serves two distinct strategic roles:

- **Metabolic Bioisostere:** The C5-chloro substituent blocks the primary metabolic soft spot (methyl oxidation), potentially extending half-life while maintaining the pharmacophore.
- **Synthetic Intermediate:** The C5-chloro position acts as a versatile handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura), enabling the rapid generation of 5-aryl/heteroaryl-1-methylpyridone libraries.

This guide provides validated protocols for the synthesis, functionalization, and biological evaluation of this high-value intermediate.

Part 1: Chemical Synthesis Protocol

Objective: Selective synthesis of **5-Chloro-1-methylpyridin-2-one** from 5-chloro-2-hydroxypyridine, minimizing the formation of the O-alkylated byproduct (2-methoxy-5-chloropyridine).

Mechanism & Regioselectivity

Pyridones exist in tautomeric equilibrium with hydroxypyridines. Alkylation can occur at the Nitrogen (desired) or Oxygen (undesired).

- N-Alkylation (Thermodynamic Control): Favored by polar aprotic solvents (DMF, DMSO) and "soft" electrophiles (Methyl Iodide).
- O-Alkylation (Kinetic Control): Favored by non-polar solvents and "hard" electrophiles (Dimethyl sulfate, though MeI can also O-alkylate in Ag⁺ salts).

Experimental Workflow

Reagents:

- 5-Chloro-2-hydroxypyridine (CAS: 4214-79-3): 10.0 g (77.2 mmol)
- Methyl Iodide (MeI): 7.2 mL (115.8 mmol, 1.5 eq)
- Potassium Carbonate (K₂CO₃): 16.0 g (115.8 mmol, 1.5 eq)
- DMF (Anhydrous): 100 mL

Step-by-Step Protocol:

- Setup: Charge a 250 mL round-bottom flask with 5-chloro-2-hydroxypyridine and anhydrous DMF. Stir until dissolved.
- Deprotonation: Add K₂CO₃ in a single portion. The suspension may thicken; ensure vigorous stirring.

- Addition: Cool the mixture to 0°C in an ice bath. Add Methyl Iodide dropwise over 20 minutes to control the exotherm.
- Reaction: Remove the ice bath and stir at Room Temperature (25°C) for 12 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.
 - Checkpoint: The starting material ($R_f \sim 0.2$) should disappear. The N-methyl product ($R_f \sim 0.4$) is usually more polar than the O-methyl byproduct ($R_f \sim 0.8$).
- Workup: Pour the reaction mixture into 500 mL of ice-water.
 - Critical Step: The N-methyl pyridone is often water-soluble. Do not simply filter. Extract with Ethyl Acetate (3 x 150 mL).
- Purification: Wash combined organics with brine, dry over Na_2SO_4 , and concentrate. Recrystallize from EtOAc/Hexanes to remove trace O-methyl byproduct.

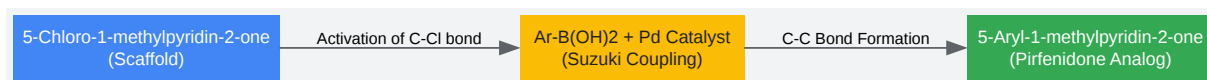
Yield Expectation: 85-92% Characterization:

- ^1H NMR (400 MHz, CDCl_3): δ 7.35 (d, $J=2.5$ Hz, 1H, H-6), 7.20 (dd, $J=9.5$, 2.5 Hz, 1H, H-4), 6.55 (d, $J=9.5$ Hz, 1H, H-3), 3.55 (s, 3H, N-Me).

Part 2: Functionalization (Suzuki-Miyaura Coupling)

Objective: Utilizing the C5-Chlorine as a handle to install aryl groups, creating 5-aryl-1-methylpyridone analogs. Note: Aryl chlorides are less reactive than bromides/iodides. Standard $\text{Pd}(\text{PPh}_3)_4$ often fails. We utilize $\text{Pd}(\text{OAc})_2/\text{XPhos}$ or $\text{Pd}(\text{dppf})\text{Cl}_2$ for enhanced oxidative addition.

Visual Workflow: Pathway to Analogs



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Caption: Transformation of the chloro-scaffold into a library of 5-aryl analogs via catalytic cross-coupling.

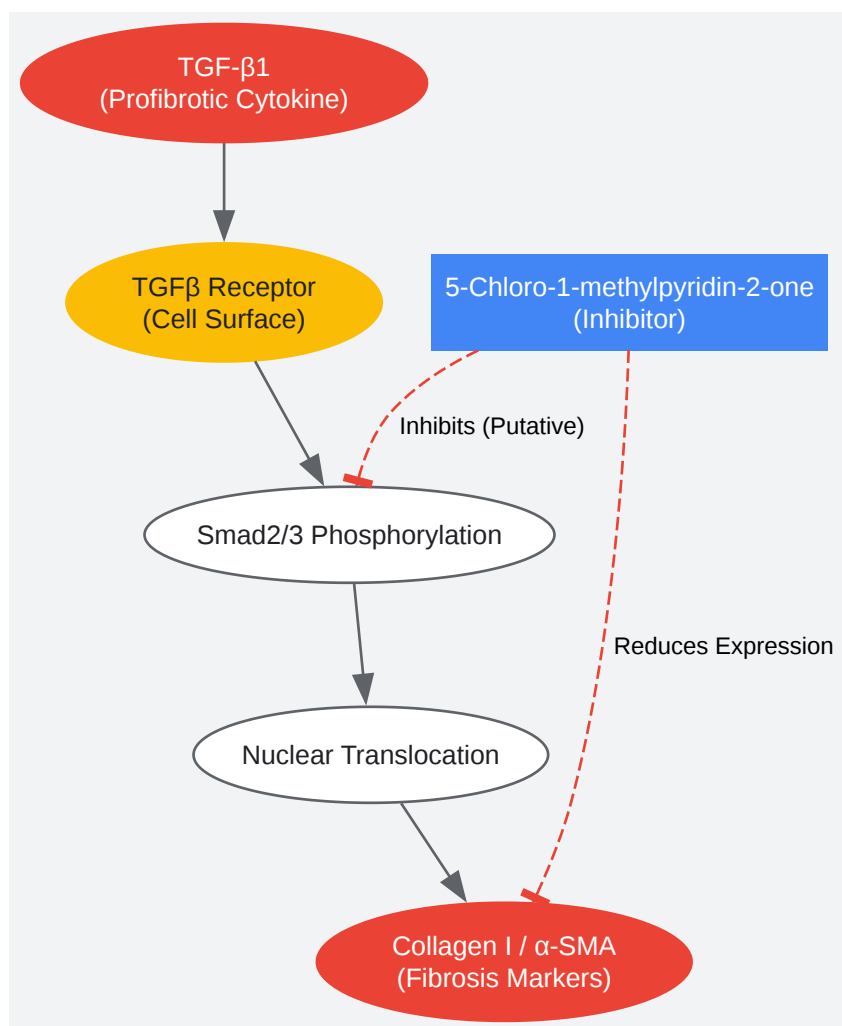
Protocol:

- Reagents:
 - **5-Chloro-1-methylpyridin-2-one** (1.0 eq)
 - Aryl Boronic Acid (1.5 eq)
 - Catalyst: Pd(OAc)₂ (5 mol%) + XPhos (10 mol%) OR Pd(dppf)Cl₂ (5 mol%)
 - Base: K₃PO₄ (3.0 eq)
 - Solvent: 1,4-Dioxane/Water (4:1)
- Procedure:
 - Combine all solids in a microwave vial or pressure tube.
 - Evacuate and backfill with Nitrogen (3 cycles).
 - Add degassed solvents.
 - Heat at 100°C for 4–16 hours (or 120°C for 30 min in microwave).
- Purification: Filter through Celite, concentrate, and purify via Flash Chromatography (SiO₂).

Part 3: Biological Profiling (Anti-Fibrotic Assays)

Objective: Evaluate the efficacy of the synthesized analogs compared to Pirfenidone. The primary metric is the inhibition of TGF-β1 induced fibroblast activation.

Key Signaling Pathway[1]



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Caption: Proposed mechanism of action where the pyridone scaffold interferes with TGF- β /Smad signaling.

Assay Protocol: HFL-1 (Human Fetal Lung) Fibroblast Proliferation

Parameter	Condition
Cell Line	HFL-1 or NIH/3T3 Fibroblasts
Inducer	Recombinant Human TGF- β 1 (5 ng/mL)
Control	Pirfenidone (Positive Control), DMSO (Vehicle)
Readout	1. Cell Proliferation (CCK-8 or BrdU assay) 2. Western Blot (α -SMA, Collagen I)

Step-by-Step:

- Seeding: Seed fibroblasts at 5,000 cells/well in 96-well plates. Incubate 24h.
- Starvation: Switch to serum-free medium for 12h to synchronize cell cycle.
- Treatment: Add Test Compound (10, 100, 500, 1000 μ M) followed by TGF- β 1 (5 ng/mL).
 - Note: Pirfenidone requires high concentrations (mM range). Analogs with better potency should show effects at <100 μ M.
- Incubation: 48 hours at 37°C, 5% CO₂.
- Analysis: Add CCK-8 reagent, incubate 2h, and read Absorbance at 450 nm.

References

- Chemical Identity & Properties
 - PubChem Compound Summary for CID 77889 (5-Chloro-2-pyridone / Tautomer). National Center for Biotechnology Information (2025). [Link](#)
- Pirfenidone Structure-Activity Relationships (SAR)
 - Synthesis and structure–activity relationships of pirfenidone derivatives as anti-fibrosis agents. RSC Medicinal Chemistry (2022). [Link](#)
- Suzuki Coupling on Pyridones

- Suzuki–Miyaura cross-coupling reactions of halo derivatives of 4H-pyrido[1,2-a]pyrimidin-4-one.[1] Periodica Polytechnica Chemical Engineering (2010). [Link](#)
- Biological Mechanism (TGF- β Pathway)
 - N-methyl-2-pyridone-5-carboxamide has potent anti-fibrotic activity. Clinical and Experimental Nephrology (2023). [Link](#)

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Sources

- 1. [proprogressio.hu](https://www.proprogressio.hu) [[proprogressio.hu](https://www.proprogressio.hu)]
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